

Application Notes and Protocols for Evaluating Arborcandin C

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Arborcandin C is a lipopeptide antifungal agent that functions as a potent and specific inhibitor of 1,3- β -D-glucan synthase, a critical enzyme responsible for the synthesis of β -glucan, an essential component of the fungal cell wall.[1][2][3] This mechanism of action leads to disruption of the cell wall integrity, osmotic instability, and ultimately, fungal cell death.[4] These application notes provide detailed cell-based assay methods to characterize the in vitro efficacy and cellular effects of **Arborcandin C** against pathogenic fungi, particularly Candida albicans and Aspergillus fumigatus.

Data Presentation

Table 1: In Vitro Activity of Arborcandin C and Comparators



Compound	Target Organism	IC50 (µg/mL)	MIC (μg/mL)	Reference
Arborcandin C	Candida albicans	0.15	1-2	[1]
Arborcandin C	Aspergillus fumigatus	0.015	Not Reported	[1]
Arborcandin A	Candida albicans	0.25	4-8	[5]
Arborcandin A	Aspergillus fumigatus	0.05	Not Reported	[5]
Arborcandin F	Candida albicans	0.012	2-4	[6]
Arborcandin F	Aspergillus fumigatus	0.012	Not Reported	[6]

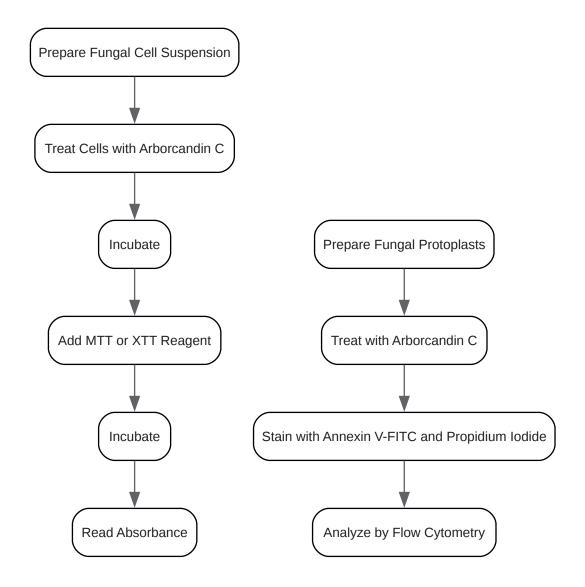
IC50: The half maximal inhibitory concentration against 1,3- β -D-glucan synthase. MIC: Minimum Inhibitory Concentration.

Experimental Protocols Fungal Cell Viability Assays (MTT/XTT)

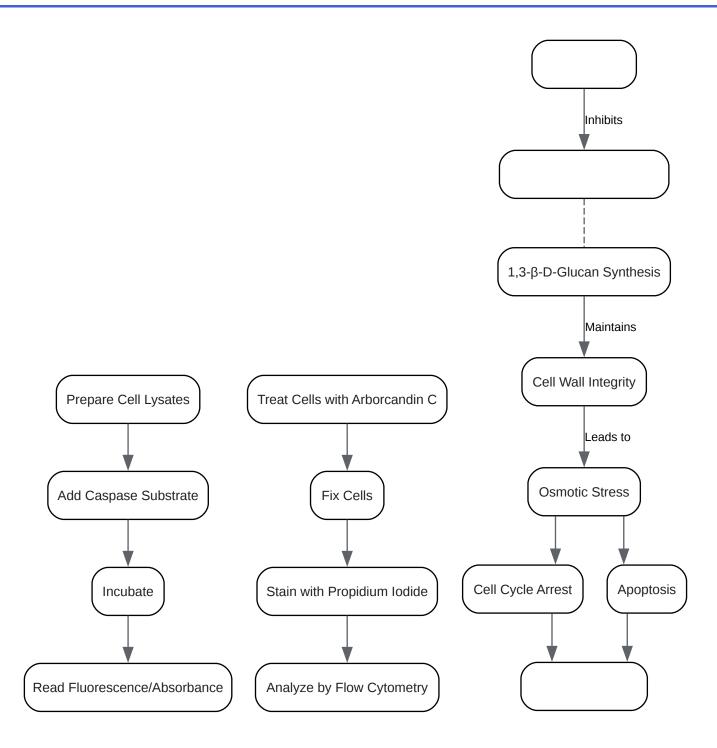
This protocol determines the effect of **Arborcandin C** on the metabolic activity of fungal cells, a key indicator of cell viability.

Workflow for Fungal Cell Viability Assay









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